

# Cyclic MKEY TFA: A Technical Guide to its Structure, Sequence, and Therapeutic Potential

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## **Abstract**

Cyclic MKEY TFA is a synthetic cyclic peptide that has emerged as a potent and specific inhibitor of the CXCL4 (platelet factor 4) and CCL5 (RANTES) heterodimer formation. This interaction is a key driver of inflammatory cell recruitment in various pathological conditions. By disrupting this heterodimerization, Cyclic MKEY TFA demonstrates significant therapeutic potential in preclinical models of atherosclerosis, abdominal aortic aneurysm, and stroke. This technical guide provides a comprehensive overview of the structure, sequence, and biological activity of Cyclic MKEY TFA, including detailed experimental protocols and a summary of key quantitative data.

# Structure and Sequence of Cyclic MKEY TFA

**Cyclic MKEY TFA** is a 22-amino acid cyclic peptide. The "TFA" designation refers to trifluoroacetic acid, a counterion commonly used in the purification of synthetic peptides.

Amino Acid Sequence: Cys-Lys-Glu-Tyr-Phe-Tyr-Thr-Ser-Ser-Lys-Ser-Ser-Asn-Leu-Ala-Val-Val-Phe-Val-Thr-Arg-Cys.[1]

Molecular Formula: C114H171F3N28O36S2



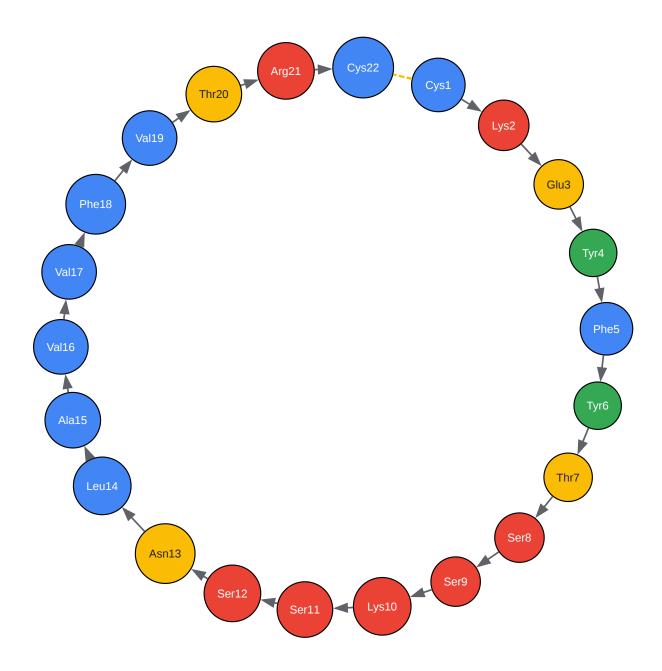




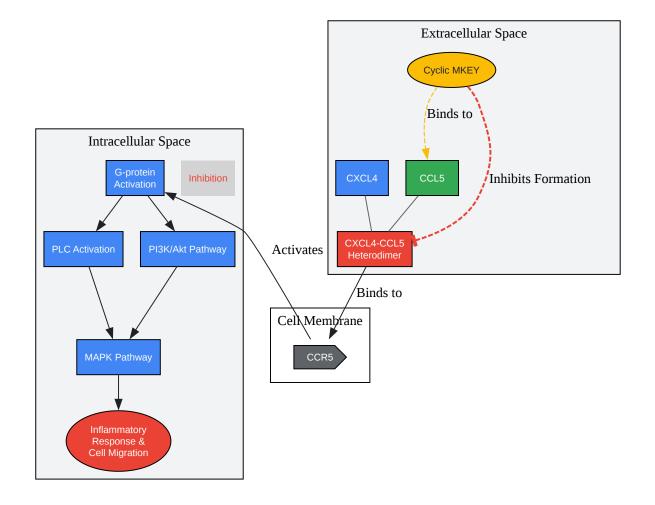
Structure: The peptide is cyclized via a disulfide bond between the two cysteine residues at positions 1 and 22. This cyclization is crucial for its biological activity.

Below is a 2D representation of the cyclic structure of the MKEY peptide.

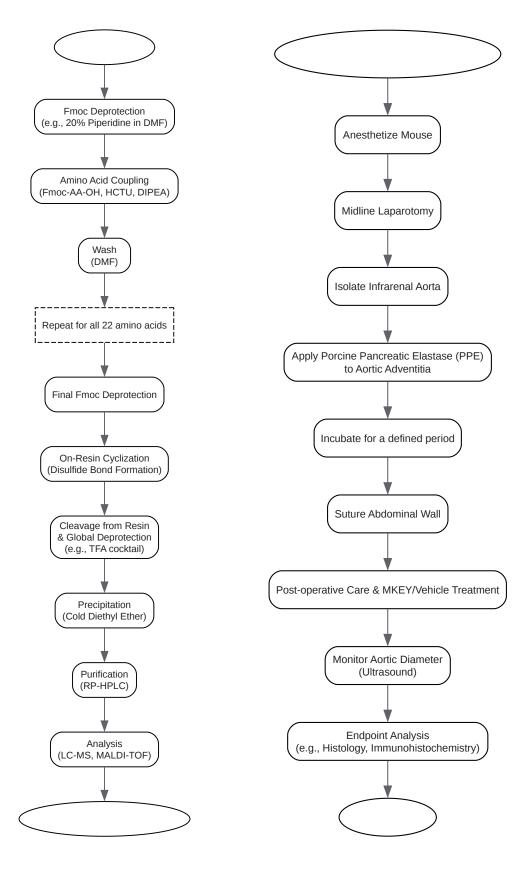












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